

Application Notes and Protocols for the Quantification of Albaconazole in Plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Albaconazole

Cat. No.: B1665687

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These application notes provide a comprehensive overview of the analytical methodologies for the quantitative determination of **Albaconazole** and its primary metabolite, 6-hydroxy**albaconazole**, in plasma. The information is intended to guide researchers in developing and validating robust bioanalytical assays for pharmacokinetic studies and therapeutic drug monitoring.

Introduction

Albaconazole is a novel triazole antifungal agent under development for the treatment of various fungal infections. To support its clinical development, validated and reliable analytical methods for its quantification in biological matrices are essential. This document outlines the key parameters of a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method used in a Phase 1 clinical trial and provides a representative, detailed protocol that can be adapted for this purpose.

Quantitative Data Summary

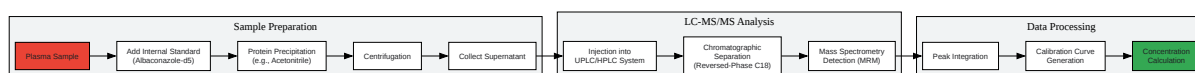
A validated LC-MS/MS method has been utilized to quantify **Albaconazole** and its metabolite, 6-hydroxy**albaconazole**, in human plasma. The performance characteristics of this method are summarized in the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Parameter	Albaconazole	6-hydroxyalbaconazole
Analytical Method	LC-MS/MS	LC-MS/MS
Internal Standard	Albaconazole-d5	6-hydroxyalbaconazole-d5
Linearity Range	1.000 – 1000 ng/mL	1.000 – 1000 ng/mL
Accuracy (% Bias)	-5.6% to 4.3%	-7.6% to 0.1%
Precision (% CV)	3.1% to 5.1%	4.1% to 6.5%

Table 1: Summary of Quantitative Data for the LC-MS/MS-based Quantification of **Albaconazole** and 6-hydroxy**albaconazole** in Human Plasma.[1][2][3][4]

Experimental Workflow

The general workflow for the quantification of **Albaconazole** in plasma samples involves sample preparation, chromatographic separation, and mass spectrometric detection and quantification.



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